

In-Depth Technical Guide on the Safety and Handling of 2,2'-Anhydrouridine

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Compound of Interest

Compound Name: 2,2'-Anhydrouridine

Cat. No.: B559692

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,2'-Anhydrouridine** (CAS No: 3736-77-4), a pivotal nucleoside analog in biochemical research and pharmaceutical development. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining experimental integrity.

Section 1: Chemical and Physical Properties

2,2'-Anhydrouridine is a synthetic nucleoside analog utilized as a building block in nucleic acid synthesis and in the development of antiviral and anticancer agents. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ N ₂ O ₅	[1]
Molecular Weight	226.19 g/mol	[1]
Appearance	White to off-white powder	
Melting Point	239-240°C	
Synonyms	2,2'-Cyclouridine, 2,2'-Anhydro-1(β-D-arabinofuranosyl)uracil, O-2,2'-Cyclouridine	[1]

Section 2: Hazard Identification and GHS Classification

There is conflicting information regarding the GHS classification of **2,2'-Anhydrouridine**. While some suppliers do not classify it as hazardous, others assign it hazard statements. To ensure the highest level of safety, it is prudent to handle this compound as potentially hazardous. The more conservative GHS classifications are summarized in Table 2.

Hazard Class	Hazard Statement	Pictogram
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	

It is recommended to assume that unknown materials are toxic and that a mixture is more toxic than its most toxic component.^[2]

Section 3: Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, stringent adherence to safe handling protocols is mandatory.

Engineering Controls

- Ventilation: All work with **2,2'-Anhydrouridine** powder should be conducted in a well-ventilated area.^[3] To minimize inhalation risk, a laboratory fume hood or other ventilated enclosure should be used, especially when handling larger quantities or when dust generation is likely.^[2]
- Safety Equipment: Safety showers and eyewash stations should be readily accessible and their locations known to all personnel.^[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for minimizing exposure.

PPE Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3] Protects against splashes and airborne particles.
Skin Protection	Wear a lab coat and impervious, fire/flame-resistant clothing. Disposable nitrile gloves are the minimum requirement.	[2][3] Prevents skin contact with the chemical.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.	[3] Protects against inhalation of dust and aerosols.

Hygiene Practices

- Avoid skin and eye contact with the chemical.[4]
- Do not consume food or beverages, or apply cosmetics in areas where hazardous chemicals are used or stored.[4]
- Wash hands thoroughly after handling and before leaving the laboratory.[2]
- Avoid mouth suction for pipetting.[4]

Section 4: Storage and Stability

Proper storage is critical for maintaining the integrity of **2,2'-Anhydrouridine** and ensuring safety.

Condition	Recommendation	Reference(s)
Temperature	Store in a dry, cool, and well-ventilated place. Specific temperature recommendations vary by supplier, ranging from room temperature to <-15°C. For long-term storage, refrigeration at 0-8°C or freezing is advisable.	[1]
Container	Keep containers tightly closed.	[3]
Incompatible Materials	Avoid strong oxidizing agents.	
Stability	Stable under recommended storage conditions.	
Hazardous Decomposition Products	Carbon oxides and nitrogen oxides (NOx) may be produced upon decomposition.	

Section 5: Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these procedures:

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.[3]
- Clean-up:
 - Wear appropriate PPE.

- For powder spills, cover with a plastic sheet or tarp to minimize spreading and keep the powder dry.
- Mechanically take up the spilled material and place it in appropriate containers for disposal.^[3]
- Avoid creating dust.^[3]
- Thoroughly clean the contaminated surface.

First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately take off contaminated clothing. Wash the affected skin area with soap and water.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Section 6: Experimental Protocols

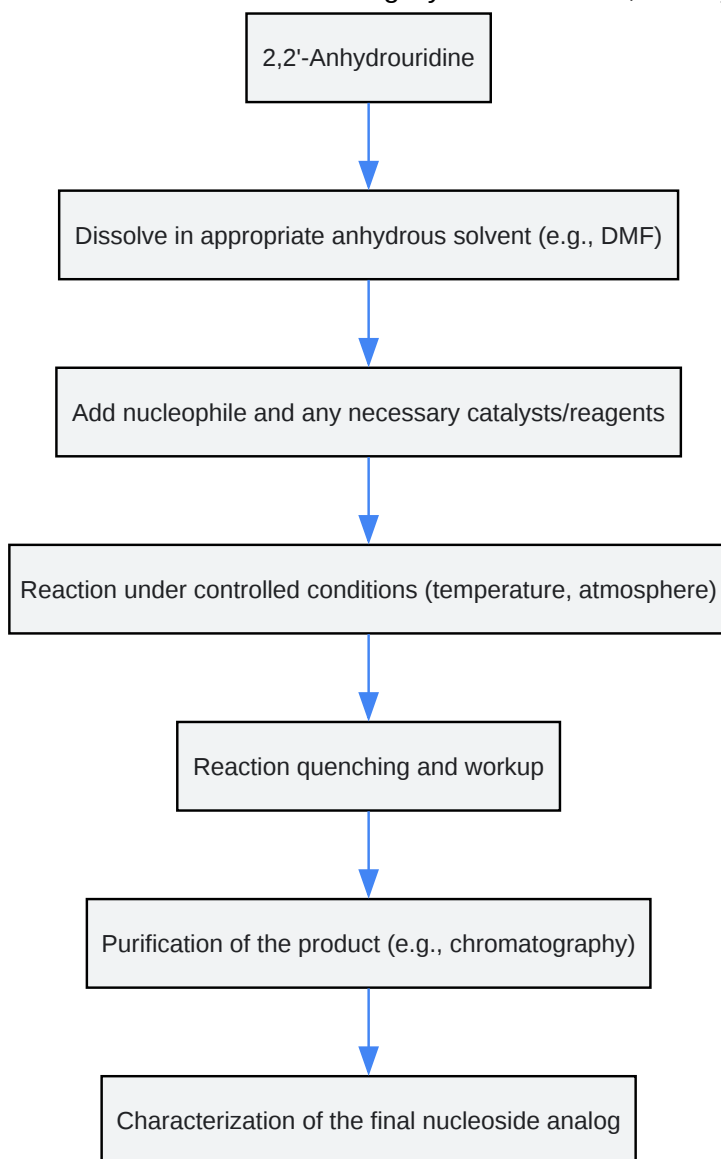
2,2'-Anhydrouridine is a key intermediate in the synthesis of other nucleoside analogs and is known to be an inhibitor of uridine phosphorylase.^[1] While detailed, step-by-step protocols are

often specific to the experimental context, the following provides a general framework for its use.

General Workflow for Nucleoside Analog Synthesis

The nucleophilic opening of **2,2'-Anhydrouridine** is a common strategy for synthesizing other nucleoside analogs.^[1] A generalized workflow for such a synthesis is depicted below.

General Workflow for Nucleoside Analog Synthesis from 2,2'-Anhydrouridine

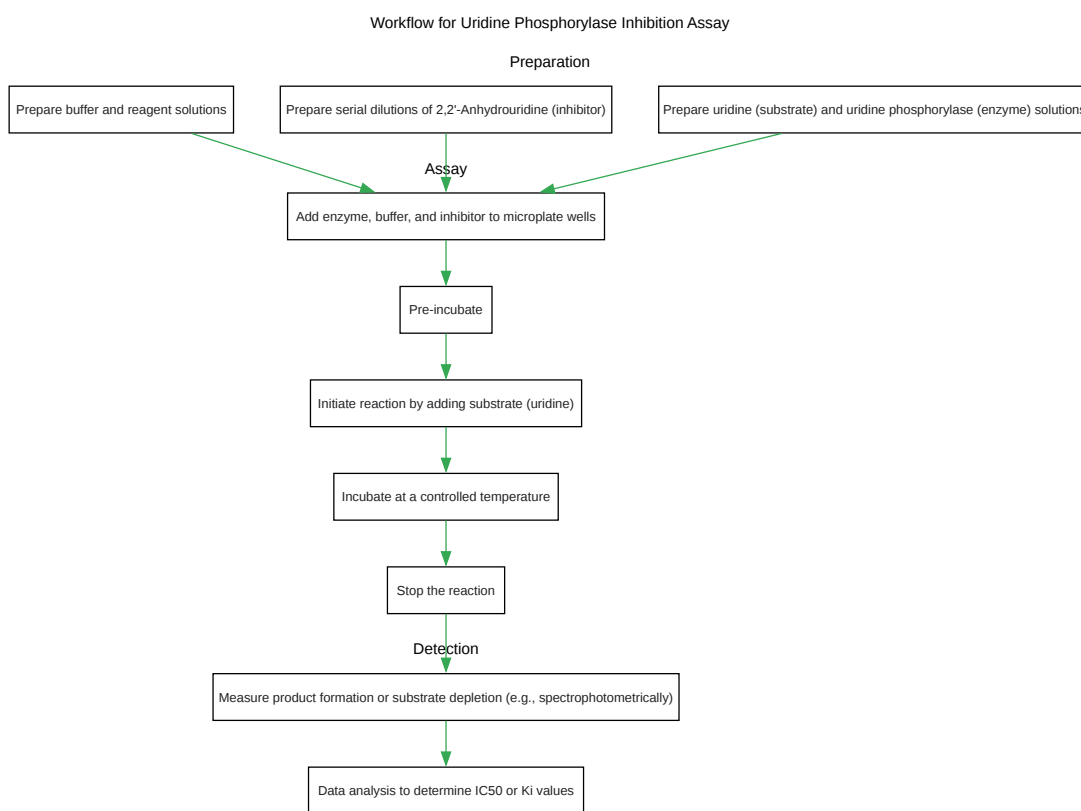


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Caption: General steps for synthesizing nucleoside analogs from **2,2'-Anhydrouridine**.

Uridine Phosphorylase Inhibition Assay

A common application of **2,2'-Anhydrouridine** is in the study of uridine phosphorylase activity. The following diagram illustrates a typical workflow for an enzymatic assay to determine its inhibitory potential.



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Caption: Key stages in an enzymatic assay to test for uridine phosphorylase inhibition.

Section 7: Disposal Considerations

All waste containing **2,2'-Anhydrouridine** should be treated as hazardous chemical waste. Dispose of the material and its container in accordance with local, regional, and national regulations. Do not dispose of it in the sanitary sewer system.

Section 8: Concluding Remarks

2,2'-Anhydrouridine is a valuable compound in research and development. However, its potential hazards necessitate careful handling and adherence to the safety protocols outlined in this guide. Researchers should always consult the most up-to-date Safety Data Sheet (SDS) from their supplier and perform a thorough risk assessment before beginning any experimental work. By prioritizing safety, the scientific community can continue to leverage the potential of this and other nucleoside analogs for groundbreaking discoveries.

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